

# Safety and Handling of Potassium 4-bromo-2,6-xlenolate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Potassium 4-bromo-2,6-xlenolate

Cat. No.: B12650268

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Disclaimer: No specific safety data sheet (SDS) for **Potassium 4-bromo-2,6-xlenolate** (CAS No. 85712-09-0) is readily available in public databases. This guide infers safety and handling precautions from the available data for the structurally related parent compound, 4-bromo-2,6-xlenol (CAS No. 2374-05-2). The information provided should be used as a guideline and supplemented with a thorough risk assessment before handling.

## Introduction

**Potassium 4-bromo-2,6-xlenolate** is an organic potassium salt that requires careful handling due to its potential health hazards. This technical guide provides a comprehensive overview of the known safety information, handling precautions, and emergency procedures to ensure the safe use of this compound in a laboratory and research setting. The recommendations herein are primarily based on the toxicological and hazard data of its parent compound, 4-bromo-2,6-xlenol.

## Hazard Identification and Classification

Based on the data for 4-bromo-2,6-xlenol, **Potassium 4-bromo-2,6-xlenolate** should be treated as a hazardous substance. The primary hazards are expected to be:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)

- Serious Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1]
- Harmful if Swallowed: May be harmful if ingested.

The GHS hazard classifications for the parent compound, 4-bromo-2,6-xyleneol, are summarized in the table below.

**Table 1: GHS Hazard Classification for 4-bromo-2,6-xyleneol**

Hazard Class	Hazard Category
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory system)	Category 3

## Physical and Chemical Properties

Specific physical and chemical data for **Potassium 4-bromo-2,6-xyleneolate** are limited. The table below includes information for the parent compound, 4-bromo-2,6-xyleneol, for reference.

**Table 2: Physical and Chemical Properties of 4-bromo-2,6-xyleneol**

Property	Value
Molecular Formula	C8H9BrO
Molecular Weight	201.06 g/mol
Appearance	White to off-white solid
Melting Point	74-78 °C
Boiling Point	Not available
Solubility	Low water solubility

## Toxicology Data

Limited quantitative toxicity data is available. The following data is for 4-bromo-2,6-xyleneol.

**Table 3: Acute Toxicity Data for 4-bromo-2,6-xyleneol**

Route	Species	Value
Intraperitoneal LD50	Mouse	650 mg/kg <sup>[2]</sup>

## Experimental Protocols: Safe Handling Procedures

The following protocols are recommended for handling **Potassium 4-bromo-2,6-xyleneolate** in a laboratory setting.

### Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following is a general guideline:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A lab coat should be worn. For larger quantities or where there is a risk of splashing, additional protective clothing may be necessary.

- Respiratory Protection: If handling the powder outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator with a particulate filter is recommended.

## Engineering Controls

- Ventilation: Handle **Potassium 4-bromo-2,6-xlenolate** in a well-ventilated area. A chemical fume hood is recommended for all procedures that may generate dust or aerosols.
- Eye Wash and Safety Shower: An eye wash station and safety shower must be readily accessible in the work area.

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Keep containers tightly closed when not in use.

## Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a tightly sealed container.

## Spill and Disposal Procedures

- Spills: In case of a spill, wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

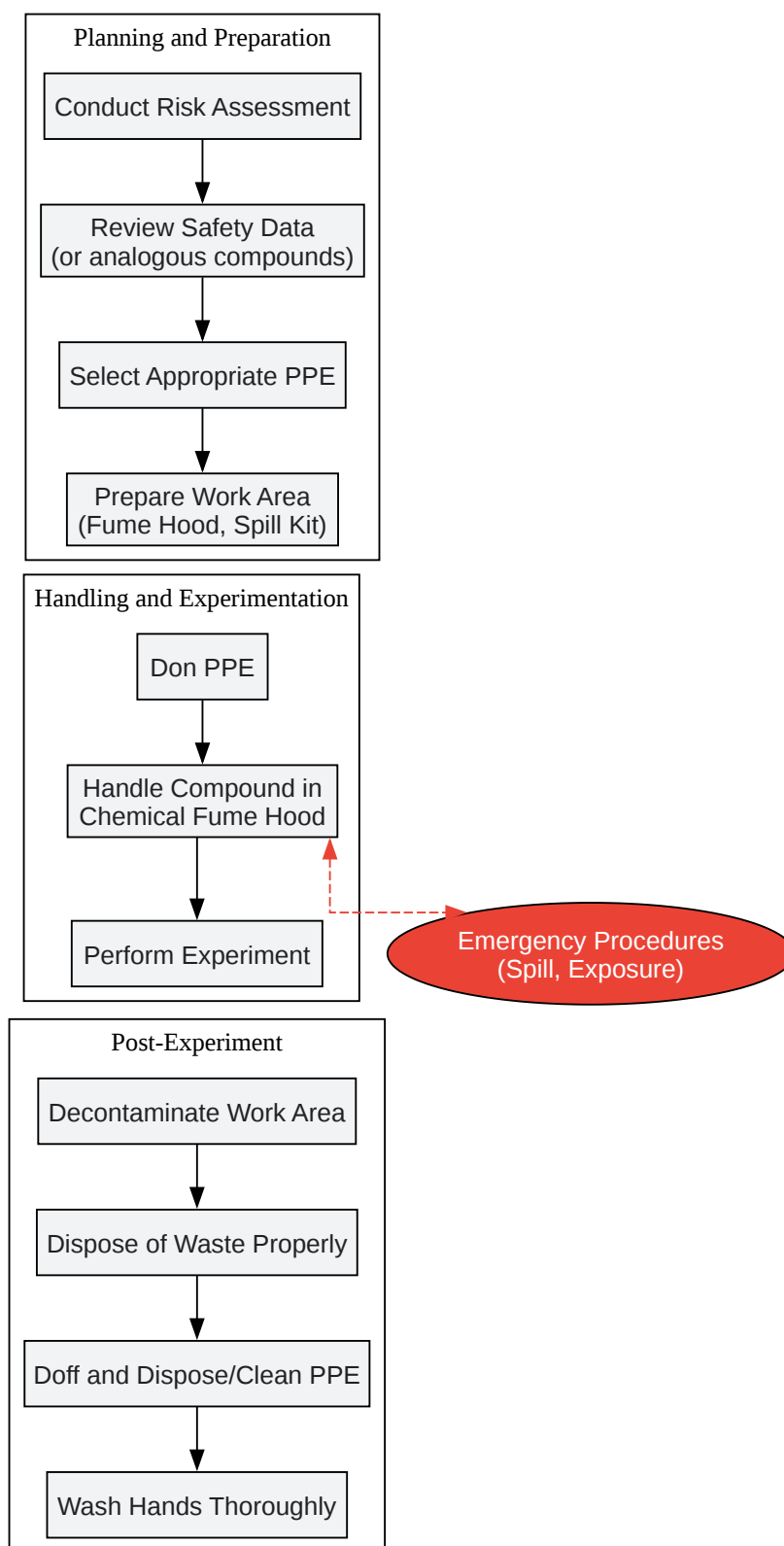
## Emergency Procedures

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention.

### Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Potassium 4-bromo-2,6-xlenolate**.



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Caption: Logical workflow for the safe handling of chemical compounds.

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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)